

Long-term stability of NS13001 in DMSO at -20°C

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Compound of Interest

Compound Name: NS13001

Cat. No.: B609648

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Technical Support Center: NS13001

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **NS13001**. It includes frequently asked questions, troubleshooting advice, and detailed experimental protocols to ensure the successful application of this selective SK2/SK3 channel positive allosteric modulator.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **NS13001** stock solutions in DMSO?

A1: There are conflicting reports from various suppliers regarding the long-term stability of **NS13001** in DMSO at -20°C. To ensure the integrity of your experiments, we recommend preparing fresh solutions for each experiment. If short-term storage is necessary, a conservative approach is advised. Based on available data, storing aliquots at -80°C for up to 6 months is the most reliable method for preserving the compound's activity. For storage at -20°C, it is recommended to use the solution within one month.^{[1][2][3]} Always protect the solution from light and moisture.

Q2: What is the mechanism of action of **NS13001**?

A2: **NS13001** is a potent and selective positive allosteric modulator of the small-conductance calcium-activated potassium (SK) channels, specifically SK2 (KCa2.2) and SK3 (KCa2.3).^{[1][4]} It acts by increasing the apparent sensitivity of these channels to intracellular calcium ions (Ca²⁺). This leads to channel activation at lower Ca²⁺ concentrations, resulting in potassium ion efflux and hyperpolarization of the cell membrane. This modulation of neuronal excitability

makes **NS13001** a valuable tool for studying neurological disorders like spinocerebellar ataxia.
[5]

Q3: Can **NS13001** be used in in vivo studies?

A3: Yes, **NS13001** has been successfully used in in vivo studies in mouse models.[5] It can be administered orally, and it has been shown to cross the blood-brain barrier.[5] When preparing **NS13001** for in vivo administration, it is often dissolved in a vehicle such as DMSO and then further diluted in a suitable solution like saline with additives (e.g., PEG300, Tween-80, or SBE- β -CD) to improve solubility and bioavailability.[1] It is recommended to prepare the working solution for in vivo experiments freshly on the day of use.[1]

Q4: What are the EC₅₀ values for **NS13001** on SK channels?

A4: The half-maximal effective concentrations (EC₅₀) for **NS13001** are approximately 1.8 μ M for SK2 channels and 0.14 μ M for SK3 channels.[1][3] It shows significantly lower potency for SK1 channels (EC₅₀ > 100 μ M).[1]

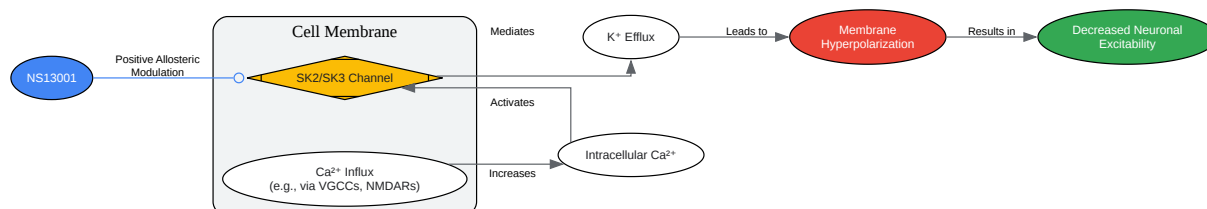
Stability of NS13001 in DMSO at -20°C

The stability of **NS13001** in DMSO at -20°C varies among suppliers. Below is a summary of the available data. Given the discrepancies, it is highly recommended to aliquot stock solutions and minimize freeze-thaw cycles. For critical experiments, preparing fresh solutions is the best practice.

| Supplier/Source | Recommended Storage Duration at -20°C in DMSO |
|-----------------------------------|--|
| MedchemExpress | 1 month[1] |
| ShellChem | Use within 3 months[2] |
| Probechem | 6 months ("in solvent")[3] |
| APExBIO | Long-term storage not recommended; use soon after preparation[6] |
| Tocris Bioscience (General Guide) | Generally useable for up to one month[7] |

Signaling Pathway of NS13001

NS13001 positively modulates SK2 and SK3 channels, which are activated by intracellular calcium. This diagram illustrates the signaling pathway.



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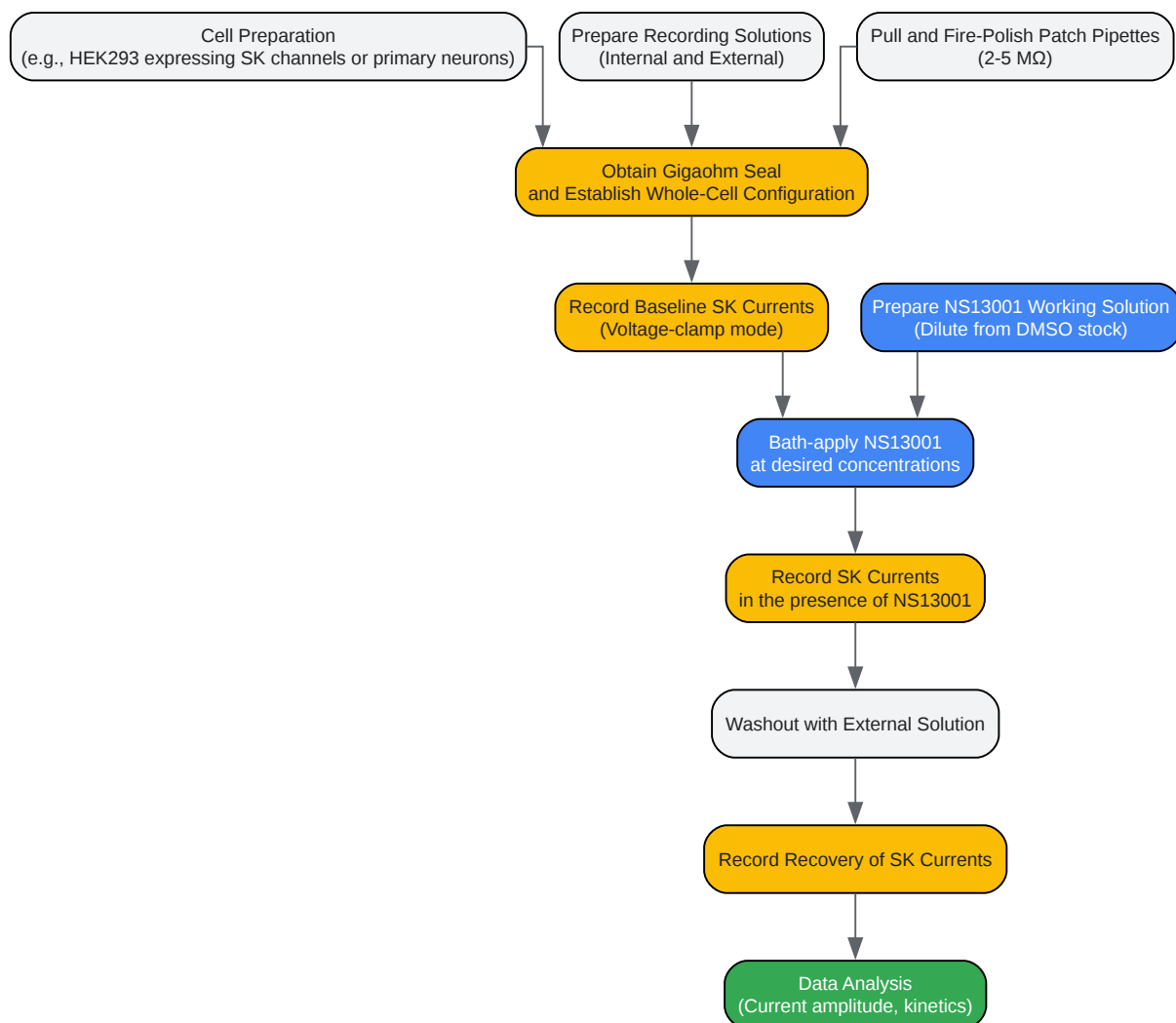
Caption: Signaling pathway of **NS13001** as a positive allosteric modulator of SK2/SK3 channels.

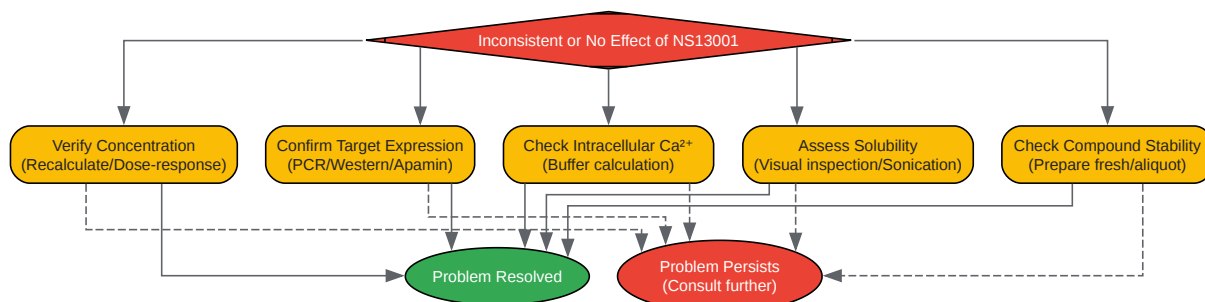
Experimental Protocols

In Vitro Electrophysiology: Whole-Cell Patch-Clamp Recording

This protocol describes the use of **NS13001** in whole-cell patch-clamp recordings to study its effect on SK channel currents.

Experimental Workflow:





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